

# An In-depth Technical Guide on Triphenylvinylsilane

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: **Triphenylvinylsilane**

Cat. No.: **B098950**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical data on **Triphenylvinylsilane**, a versatile organosilicon compound. Its unique structure, featuring a vinyl group and three phenyl groups attached to a central silicon atom, imparts distinctive reactivity and stability.<sup>[1]</sup> This makes it a valuable component in organic synthesis, particularly in the development of advanced materials and pharmaceuticals.<sup>[1]</sup>

## Molecular Data

The fundamental quantitative data for **Triphenylvinylsilane** is summarized below.

Property	Value	Citations
Molecular Formula	C <sub>20</sub> H <sub>18</sub> Si	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	286.45 g/mol	<a href="#">[1]</a> <a href="#">[6]</a>
	286.44 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
286.4 g/mol		<a href="#">[5]</a>

**Triphenylvinylsilane** is also known by several synonyms, including Vinyltriphenylsilane and (Triphenylsilyl)ethylene.<sup>[1][2][4]</sup> It is registered under the CAS Number 18666-68-7.<sup>[1][2]</sup>

## Physicochemical Properties

Property	Value
Appearance	White to off-white crystal or crystalline powder
Melting Point	68 - 71 °C
Boiling Point	190 °C / 3 mmHg
Density	1.04 g/cm <sup>3</sup>
Flash Point	161.3 °C

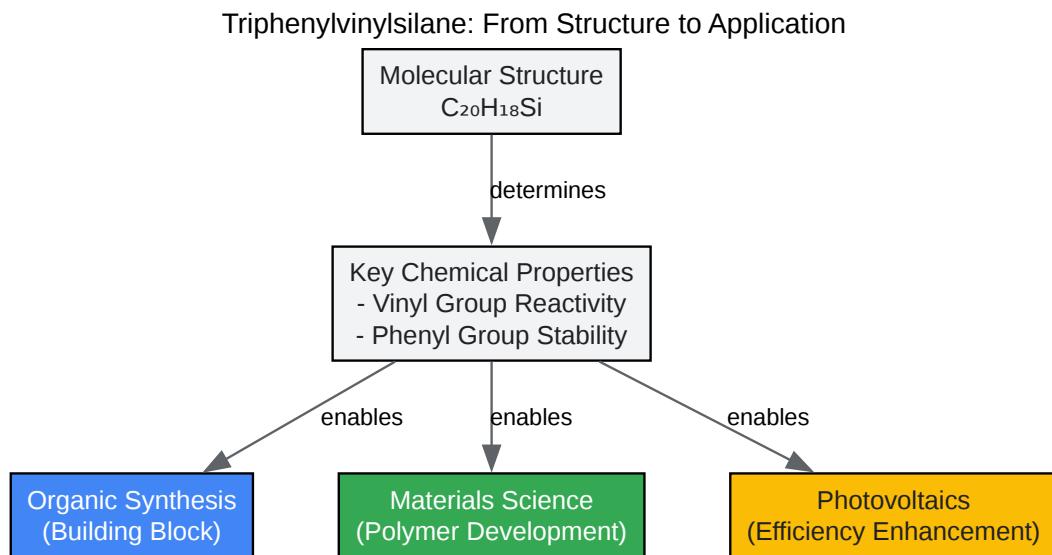
## Applications in Research and Development

**Triphenylvinylsilane** serves as a crucial building block in various scientific and industrial fields:

- Organic Synthesis: It is a versatile reagent in the synthesis of complex organic molecules.[1]
- Materials Science: The compound is utilized in creating silicon-containing polymers for electronics and coatings, as well as advanced materials with specific optical and electronic properties.[1]
- Photovoltaics: It contributes to the formulation of materials that can enhance the efficiency of solar cells.[1]

## Logical Relationship of Synthesis and Application

The following diagram illustrates the logical flow from the molecular properties of **Triphenylvinylsilane** to its primary applications.



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Caption: Logical flow from molecular structure to applications.

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